

# MRS2365 as a P2Y1 Receptor Agonist: An In-depth Technical Guide

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## Compound of Interest

Compound Name: MRS2365

Cat. No.: B15569051

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## Abstract

**MRS2365** is a highly potent and selective agonist for the P2Y1 purinergic receptor, a G-protein coupled receptor (GPCR) activated by adenosine diphosphate (ADP).<sup>[1][2]</sup> Its high affinity and specificity make it an invaluable tool for researchers studying the physiological and pathophysiological roles of the P2Y1 receptor in processes such as platelet aggregation, neurotransmission, and inflammation.<sup>[3][4][5]</sup> This technical guide provides a comprehensive overview of **MRS2365**, including its chemical properties, mechanism of action, and detailed protocols for key in vitro experiments.

## Introduction to MRS2365

**MRS2365**, with the chemical name [[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl] diphosphoric acid mono ester trisodium salt, is a stable analog of ADP.<sup>[1]</sup> Its defining characteristic is its high potency and selectivity for the P2Y1 receptor, with a reported half-maximal effective concentration (EC50) in the low nanomolar range.<sup>[2]</sup> This specificity allows for the targeted investigation of P2Y1 receptor

function without the confounding effects of activating other P2Y receptor subtypes, such as P2Y12 and P2Y13.[\[1\]](#)

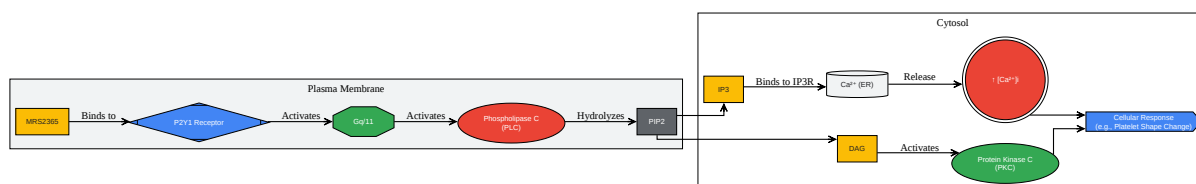
## Chemical and Physical Properties

A summary of the key chemical and physical properties of **MRS2365** is presented in the table below. This information is crucial for the proper handling, storage, and preparation of **MRS2365** solutions for experimental use.

| Property          | Value                                                                                                                                                | Reference           |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------|
| Chemical Name     | [[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl] diphosphoric acid mono ester trisodium salt | <a href="#">[1]</a> |
| Molecular Formula | C <sub>13</sub> H <sub>16</sub> N <sub>5</sub> O <sub>9</sub> P <sub>2</sub> SN <sub>3</sub>                                                         |                     |
| Molecular Weight  | 549.28 g/mol                                                                                                                                         |                     |
| Purity            | ≥98% (HPLC)                                                                                                                                          | <a href="#">[1]</a> |
| Solubility        | Soluble in water                                                                                                                                     |                     |
| Storage           | Store at -80°C                                                                                                                                       | <a href="#">[1]</a> |

## Mechanism of Action and Signaling Pathway

**MRS2365** selectively binds to and activates the P2Y1 receptor, a member of the Gq/11 family of GPCRs.[\[3\]](#) Upon activation, the receptor catalyzes the exchange of GDP for GTP on the  $\alpha$ -subunit of the Gq/11 protein. The activated G $\alpha$ q subunit then stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca<sup>2+</sup>).[\[4\]](#) The subsequent increase in cytosolic Ca<sup>2+</sup>, along with the activation of protein kinase C (PKC) by DAG, leads to a cascade of downstream cellular responses, including platelet shape change and aggregation.[\[4\]](#)



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## P2Y1 Receptor Signaling Pathway

## Quantitative Data: Potency of MRS2365

The potency of **MRS2365** is typically quantified by its EC<sub>50</sub> value, which is the concentration of the agonist that produces 50% of the maximal response. The table below summarizes the reported EC<sub>50</sub> values for **MRS2365** from various sources, highlighting its high potency.

| Parameter        | Value  | Cell/System                  | Assay                                 | Reference |
|------------------|--------|------------------------------|---------------------------------------|-----------|
| EC <sub>50</sub> | 0.4 nM | Turkey erythrocyte membranes | GTPyS binding                         | [1][2]    |
| EC <sub>50</sub> | 34 nM  | Human platelets              | Inhibition of ADP-induced aggregation | [3]       |

## Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **MRS2365** to study P2Y1 receptor function.

## Radioligand Binding Assay

This protocol is adapted for a competitive binding assay to determine the affinity of test compounds for the P2Y1 receptor using a radiolabeled antagonist.

Materials:

- Membrane preparations from cells expressing the P2Y1 receptor (e.g., Sf9 cells)
- Radiolabeled P2Y1 antagonist (e.g., [<sup>32</sup>P]MRS2500)
- **MRS2365** (as a competitor)
- Assay Buffer: 20 mM HEPES, 145 mM NaCl, 5 mM MgCl<sub>2</sub>, pH 7.5
- Wash Buffer: Ice-cold Assay Buffer
- 96-well plates
- Glass fiber filters
- Scintillation counter

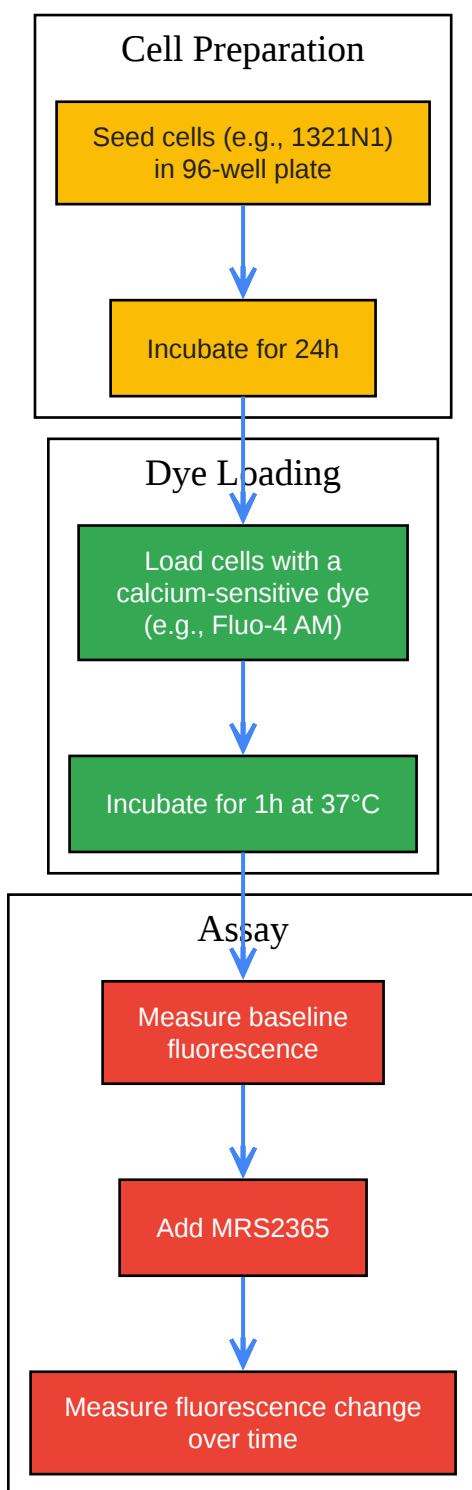
Procedure:

- Reaction Setup: In a 96-well plate, combine the cell membrane preparation, a fixed concentration of the radiolabeled antagonist, and varying concentrations of **MRS2365** (or other test compounds).
- Incubation: Incubate the plate at 4°C for 60 minutes to allow the binding to reach equilibrium.
- Filtration: Rapidly filter the contents of each well through a glass fiber filter using a cell harvester to separate bound from free radioligand.
- Washing: Wash the filters multiple times with ice-cold wash buffer to remove any non-specifically bound radioligand.

- Quantification: Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the competitor concentration. Fit the data to a one-site competition model to determine the IC<sub>50</sub>, which can then be used to calculate the K<sub>i</sub> of the test compound.

## Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following P2Y<sub>1</sub> receptor activation by **MRS2365**.



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### Calcium Mobilization Assay Workflow

**Materials:**

- Human astrocytoma cells (e.g., 1321N1) or other suitable cell line expressing P2Y1 receptors
- 96-well black, clear-bottom plates
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- **MRS2365**
- Fluorescence plate reader with automated injection capabilities

**Procedure:**

- **Cell Seeding:** Seed the cells into a 96-well plate and allow them to adhere overnight.
- **Dye Loading:** Prepare a loading buffer containing the calcium-sensitive dye and Pluronic F-127 in HBSS. Remove the culture medium from the cells and add the loading buffer. Incubate for 1 hour at 37°C.
- **Washing:** Wash the cells with HBSS to remove excess dye.
- **Assay:** Place the plate in a fluorescence plate reader. Measure the baseline fluorescence, then inject a solution of **MRS2365** at various concentrations.
- **Data Acquisition:** Continuously record the fluorescence intensity before and after the addition of the agonist.
- **Data Analysis:** The change in fluorescence intensity reflects the change in intracellular calcium concentration. Plot the peak fluorescence change against the logarithm of the **MRS2365** concentration to determine the EC50.

## Platelet Aggregation Assay (Light Transmission Aggregometry)

This assay measures the ability of **MRS2365** to induce platelet aggregation, a key function of P2Y1 receptor activation.

### Materials:

- Freshly drawn human blood collected in sodium citrate tubes
- Platelet-rich plasma (PRP) and platelet-poor plasma (PPP)
- Light transmission aggregometer
- **MRS2365**
- Saline

### Procedure:

- PRP and PPP Preparation: Centrifuge whole blood at a low speed (e.g., 200 x g) for 15 minutes to obtain PRP. Centrifuge the remaining blood at a high speed (e.g., 2000 x g) for 10 minutes to obtain PPP.
- Aggregometer Setup: Calibrate the aggregometer with PRP (0% aggregation) and PPP (100% aggregation).
- Assay: Place a cuvette containing PRP and a stir bar into the aggregometer and allow it to equilibrate at 37°C.
- Agonist Addition: Add a solution of **MRS2365** to the PRP to initiate aggregation.
- Data Recording: The aggregometer will record the change in light transmission over time as the platelets aggregate.
- Data Analysis: The extent of aggregation is measured as the maximum percentage change in light transmission. Dose-response curves can be generated by testing a range of **MRS2365** concentrations.

## In Vivo Applications

**MRS2365** has been utilized in various animal models to investigate the in vivo roles of the P2Y1 receptor. For instance, it has been used in models of thrombosis and inflammation to elucidate the receptor's contribution to these pathological processes.[6] Administration of **MRS2365** in these models allows for the specific activation of the P2Y1 receptor, enabling researchers to study its downstream effects in a complex biological system.

## Conclusion

**MRS2365** is a powerful and selective pharmacological tool for the study of the P2Y1 receptor. Its high potency and specificity make it an ideal agonist for a wide range of in vitro and in vivo applications. The experimental protocols provided in this guide offer a starting point for researchers aiming to investigate the multifaceted roles of the P2Y1 receptor in health and disease. Careful consideration of the experimental design and data analysis will ensure the generation of robust and reproducible results.

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